Solubility Profile and Solvent Selection Strategy for 4-Fluorochalcone

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Compound of Interest

Compound Name:	*4-Fluorochalcone*
CAS No.:	*1608-51-1*
Cat. No.:	*B155551*

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Executive Summary

4-Fluorochalcone (CAS 1608-51-1) acts as a critical intermediate in the synthesis of pyrazolines and flavonoids, and serves as a privileged scaffold in medicinal chemistry due to the metabolic stability conferred by the fluorine substitution.[1][2]

Understanding its solubility profile is not merely a matter of convenience but a critical parameter for yield optimization and assay reproducibility.[2] The presence of the para-fluorine atom increases lipophilicity (LogP ~3.2–3.5) compared to the parent chalcone, altering its behavior in polar protic solvents. This guide delineates the solubility landscape of **4-fluorochalcone**, providing evidence-based strategies for solvent selection in synthesis, purification, and biological screening.[1][2]

Part 1: Physicochemical Basis of Solubility

To predict solvent interaction, one must analyze the solute's structural electronics. **4-Fluorochalcone** possesses two distinct domains:

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- The Fluorophenyl Ring: The fluorine atom is highly electronegative yet lipophilic.[2] It withdraws electron density via induction but donates via resonance, creating a dipole that interacts well with polar aprotic solvents but poorly with water.[2]
- The

  -Unsaturated Carbonyl: This "Michael Acceptor" motif allows for hydrogen bonding acceptance (via the carbonyl oxygen) but lacks hydrogen bond donors.[2]

Key Physical Parameters:

- Melting Point: 87–91 °C.[1][2][3] This relatively high melting point indicates strong crystal lattice energy, requiring thermal energy or high-dielectric solvents to disrupt intermolecular

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  stacking [1].[1][2]
- LogP (Predicted): ~3.2. This classifies the molecule as moderately lipophilic, explaining its negligible aqueous solubility.[2]

Visualization: Solute-Solvent Interaction Logic

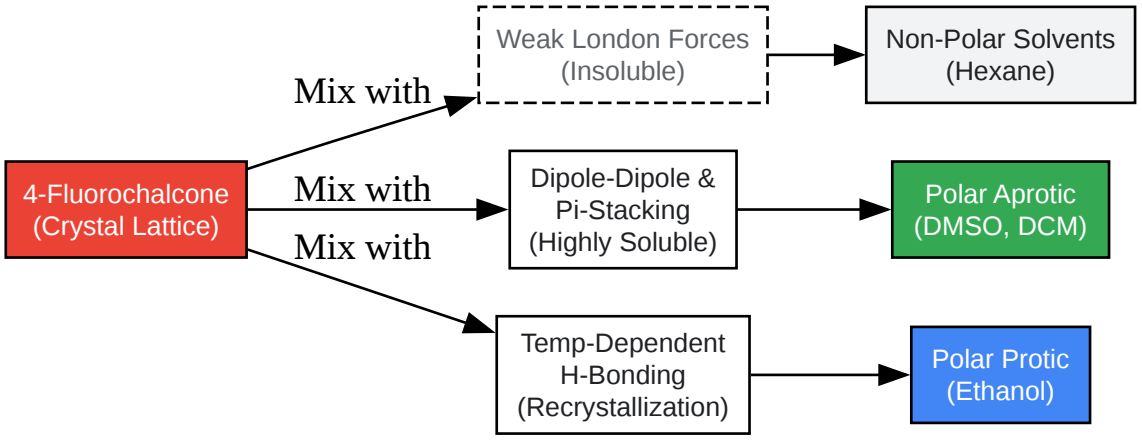

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Figure 1: Mechanistic basis for solvent suitability.[1][2] The fluorine substituent enhances compatibility with polar aprotic solvents while maintaining the lattice stability that necessitates heating for dissolution in alcohols.

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Part 2: Solubility Landscape

The following data categorizes solvents based on their operational utility for **4-fluorochalcone**.

Table 1: Operational Solubility Profile

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Solvent Class	Representative Solvent	Solubility Status	Operational Context
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Primary Choice. Best for liquid-liquid extraction (work-up) and chromatography loading.[1][2]
Chlorinated	Chloroform	High	Excellent alternative to DCM; often used for NMR analysis.[1][2]
Polar Aprotic	DMSO	High	Bio-Assay Standard. Used for 10mM stock solutions.[1][2] Caution: Hygroscopic nature can induce precipitation over time.[1][2]
Polar Aprotic	Acetone	High	Good for synthesis reactions; poor for crystallization due to high volatility and solubility.[2]
Polar Protic	Ethanol (95% or abs.) [1][2]	Variable (Temp Dependent)	Recrystallization Standard. Low solubility at 4°C; High solubility at 60°C.
Polar Protic	Methanol	Moderate	Similar to ethanol but often yields smaller crystals due to faster evaporation rates.[2]
Non-Polar	Hexane / Pentane	Poor (<1 mg/mL)	Anti-solvent. Used to crash out the product

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			from DCM or Ethyl Acetate solutions.
Aqueous	Water / PBS Buffer	Negligible	Non-solvent. Product will precipitate immediately upon contact.[1][2]

Critical Insight: The "Ethanol Differential"

Ethanol is the industry standard for purifying chalcones [2]. The solubility of **4-fluorochalcone** in ethanol exhibits a steep curve relative to temperature.

- At 25°C: The crystal lattice energy dominates, keeping solubility low.
- At 70°C: The thermal energy overcomes the lattice, and the solvent's dipole interacts with the carbonyl and fluorine, allowing full dissolution. This differential is the mechanism that drives effective recrystallization (See Protocol A).

Part 3: Experimental Protocols

Protocol A: Purification via Thermal Recrystallization

Use this protocol to purify crude **4-fluorochalcone** synthesized via Claisen-Schmidt condensation.[1][2]

Reagents: Crude **4-fluorochalcone**, Ethanol (95%).[1][2]

- Preparation: Place 1.0 g of crude solid in a 50 mL Erlenmeyer flask.
- Saturation: Add 5 mL of Ethanol (ratio: 5 mL/g) [2].
- Thermal Dissolution: Heat the mixture in a water bath at 60–70°C. Swirl constantly.
  - Note: If solid remains after boiling, add ethanol in 0.5 mL increments until clear.[2] Do not overdose solvent, or yield will drop.[2]
- Nucleation: Remove from heat and allow to cool slowly to Room Temperature (RT) on a benchtop (approx. 30 mins).

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- Crystal Growth: Once RT is reached, place the flask in a refrigerator (4°C) for 2 hours to maximize recovery.
- Harvest: Filter the crystals using a Buchner funnel. Wash with ice-cold ethanol (1-2 mL).[1][2]

Protocol B: Thermodynamic Solubility Determination (Shake-Flask)

Use this protocol to generate precise solubility data for formulation or pre-clinical studies.[1][2]

Reagents: Pure **4-fluorochalcone**, Target Solvent (e.g., PBS pH 7.4), HPLC grade Acetonitrile.

- Supersaturation: Add excess **4-fluorochalcone** solid (~5 mg) to 1 mL of the target solvent in a glass vial.
- Equilibration: Cap tightly and agitate (shaker or rotator) at 25°C for 24 hours [3].
  - Self-Validation Check: Ensure solid is still visible at the 24-hour mark.[1][2] If all solid has dissolved, the solution is not saturated; repeat with more solid.
- Separation: Centrifuge the sample at 10,000 rpm for 10 minutes or filter through a 0.45 µm PTFE syringe filter (pre-saturated).
- Quantification: Dilute the supernatant 1:100 with Acetonitrile to bring it into the linear range of UV detection. Analyze via HPLC-UV (Detection wavelength: ~300-310 nm, characteristic of the chalcone enone system).[1][2]

Visualization: Recrystallization Workflow

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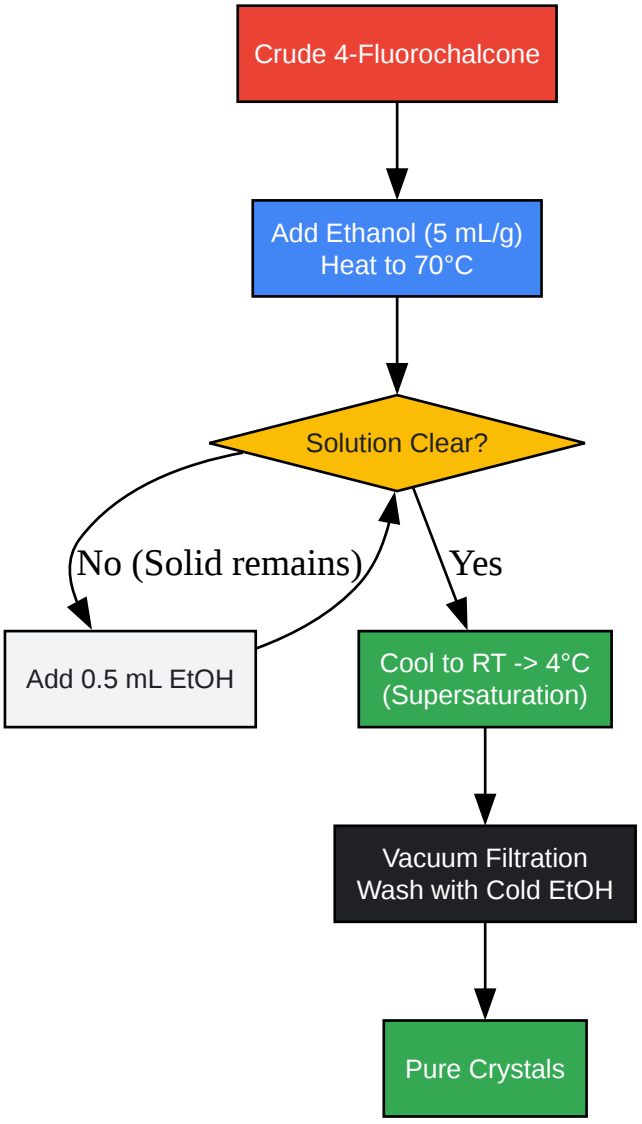

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Figure 2: Step-by-step logic for the purification of **4-fluorochalcone**, emphasizing the critical saturation check.

Part 4: Applications & Solvent Selection[1]

Biological Assays (In Vitro)

When testing **4-fluorochalcone** in cell culture:

- Stock Solution: Dissolve in 100% DMSO to create a 10 mM or 50 mM stock.
- Working Solution: Dilute into culture media.

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- Warning: The "Crash-Out" Point. Because the aqueous solubility is negligible, keeping the final DMSO concentration <0.5% is standard for cell health, but this may precipitate the compound if the concentration exceeds ~50 µM. Always inspect wells for turbidity (precipitation) before running the assay.

Chemical Synthesis (Reaction Medium)

- Aldol Condensation: Ethanol/Water mixtures are preferred because the product precipitates out as it forms, driving the equilibrium forward (Le Chatelier's principle).
- Cyclization (to Pyrazolines): Glacial Acetic Acid or Ethanol is preferred to maintain solubility of the intermediate hydrazones.

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